

# safety data sheet and handling precautions for 1,2-Diethyl-3-nitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Diethyl-3-nitrobenzene

Cat. No.: B8701340

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## An In-depth Technical Guide to the Safe Handling of 1,2-Diethyl-3-nitrobenzene

**Disclaimer:** This document is intended for informational purposes for researchers, scientists, and drug development professionals. It is not a legally binding Safety Data Sheet (SDS). An official SDS must be obtained from the manufacturer or supplier before any handling or use of **1,2-Diethyl-3-nitrobenzene**. The toxicological and safety data for **1,2-Diethyl-3-nitrobenzene** are not extensively published; therefore, this guide largely extrapolates from the well-documented properties of the parent compound, Nitrobenzene, and related nitroaromatic compounds. Always handle this chemical with the utmost caution, assuming it possesses similar or greater hazards than Nitrobenzene.

## Chemical Identification and Physical Properties

**1,2-Diethyl-3-nitrobenzene** is an aromatic organic compound.<sup>[1]</sup> Due to limited experimental data, many physical and chemical properties are computationally derived. For comparison, properties of the parent compound, Nitrobenzene, are also provided.

Table 1: Physical and Chemical Properties

Property	1,2-Diethyl-3-nitrobenzene	Nitrobenzene (Reference)	Data Source
Molecular Formula	C <sub>10</sub> H <sub>13</sub> NO <sub>2</sub>	C <sub>6</sub> H <sub>5</sub> NO <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	179.22 g/mol	123.11 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	103095-95-0 (may vary by source)	98-95-3	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Oily liquid (predicted)	Colorless to pale yellow oily liquid	<a href="#">[2]</a> <a href="#">[3]</a>
Odor	Almond-like (predicted)	Almond-like, shoe polish odor	<a href="#">[3]</a>
Boiling Point	245.4°C at 760 mmHg (Predicted)	210-211°C	<a href="#">[2]</a> <a href="#">[4]</a>
Melting Point	N/A	5-6°C	<a href="#">[2]</a>
Flash Point	93.2°C (Predicted)	88°C (Closed Cup)	<a href="#">[2]</a> <a href="#">[4]</a>
Density	1.073 g/cm <sup>3</sup> (Predicted)	1.2 g/cm <sup>3</sup> at 20°C	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Water Solubility	Very slightly soluble (Predicted)	1,797 mg/L at 25°C (Slightly soluble)	
Vapor Pressure	0.0449 mmHg at 25°C (Predicted)	20 Pa at 20°C	<a href="#">[4]</a>
Vapor Density	>1 (Air = 1) (Predicted)	4.25 (Air = 1)	<a href="#">[2]</a>
log Pow (n-octanol/water)	3.3 (Computed)	1.86	<a href="#">[1]</a> <a href="#">[6]</a>

## Hazard Identification and GHS Classification (Predicted)

No specific GHS classification exists for **1,2-Diethyl-3-nitrobenzene**. The classification is inferred from Nitrobenzene and is expected to be severe. This substance should be treated as highly toxic and hazardous.[5][6]

- Pictograms:
  - Health Hazard (GHS08)
  - Skull and Crossbones (GHS06)
  - Environment (GHS09 - based on related compounds)
- Signal Word:Danger[5][6]
- Hazard Statements (Predicted based on Nitrobenzene):
  - H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[6]
  - H351: Suspected of causing cancer.[6][7]
  - H360: May damage fertility or the unborn child.[6]
  - H372: Causes damage to organs (Blood) through prolonged or repeated exposure.[6]
  - H412: Harmful to aquatic life with long lasting effects.[6]
  - H227: Combustible liquid.[6]
- Precautionary Statements (Selected):
  - P201: Obtain special instructions before use.
  - P260: Do not breathe dust/fume/gas/mist/vapors/spray.
  - P273: Avoid release to the environment.[6]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[5][6]

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. [5][6]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[5]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]
- P308 + P313: IF exposed or concerned: Get medical advice/attention.[5][6]
- P405: Store locked up.[6]

Table 2: Toxicological Data (Nitrobenzene Reference)

Metric	Value	Species	Route	Source
LD50 Acute Oral	590 mg/kg	Mouse	Oral	[2]
LD50 Acute Oral	780 mg/kg	Rat	Oral	[2]
Primary Toxic Effect	Methemoglobinemia (inability of blood to carry oxygen)	Human, Animals	All Routes	[7][8][9]
Target Organs	Blood, Liver, Kidneys, Spleen, Central Nervous System	Human, Animals	All Routes	[2][7][9]

## Experimental and Handling Protocols

Extreme caution must be exercised at all times. All work must be conducted in a designated area, inside a certified chemical fume hood.

## Engineering Controls & Personal Protective Equipment (PPE)

- Ventilation: All handling, including weighing and transfers, must occur within a certified chemical fume hood to prevent inhalation of vapors.[10]
- Eye Protection: Wear chemical safety goggles and a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- Skin Protection:
  - Gloves: Wear heavy-duty, chemical-resistant gloves (e.g., Viton®, Barrier®). Double-gloving is recommended. Check manufacturer data for breakthrough times.
  - Lab Coat: Wear a chemically resistant lab coat. An apron may also be necessary for larger quantities.
  - Footwear: Closed-toe shoes are mandatory.
- Respiratory Protection: If there is any risk of exposure outside of a fume hood, a NIOSH/MSHA-approved full-face respirator with an organic vapor cartridge is required.[2][10]
- Safety Equipment: An eyewash station and safety shower must be immediately accessible in the work area.[2][10]

## Storage Protocol

- Store in a tightly closed, properly labeled container.[6][11]
- Keep in a cool, dry, dark, and well-ventilated area.[10]
- Store locked up in a designated poison cabinet or area accessible only to authorized personnel.[5][6]
- Store away from incompatible materials such as strong oxidizing agents, reducing agents, acids, and bases.[10]
- Ground all equipment containing the material to prevent static discharge.[2]

## Spill & Waste Disposal Protocol

- Small Spill (in fume hood):
  - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, dry sand).[10]
  - Collect the absorbent material using non-sparking tools into a labeled, sealable container for hazardous waste.
  - Decontaminate the area with a suitable solvent, followed by soap and water.
- Large Spill:
  - Evacuate the area immediately.
  - Alert emergency personnel.
  - Remove all sources of ignition.[10]
  - Ventilate the area only if it is safe to do so.
- Waste Disposal: Dispose of contents and container to an approved hazardous waste disposal plant in accordance with all local, state, and federal regulations.[6] Do not allow the product to enter drains.[6]

## Emergency and First Aid Procedures

Immediate medical attention is critical in all cases of exposure. Symptoms of poisoning, especially methemoglobinemia (evidenced by blueish skin), may be delayed for several hours. [7]

- Inhalation: Remove the victim to fresh air and keep them at rest in a position comfortable for breathing.[6][12] If breathing is difficult or has stopped, provide artificial respiration. Call a POISON CENTER or doctor immediately.[6]
- Skin Contact: Immediately take off all contaminated clothing.[6] Rinse skin with copious amounts of water and soap for at least 15 minutes.[5] Call a physician immediately.[6]
- Eye Contact: Immediately flush eyes with running water for at least 15 minutes, keeping eyelids open.[2] Remove contact lenses if present and easy to do. Call an ophthalmologist.

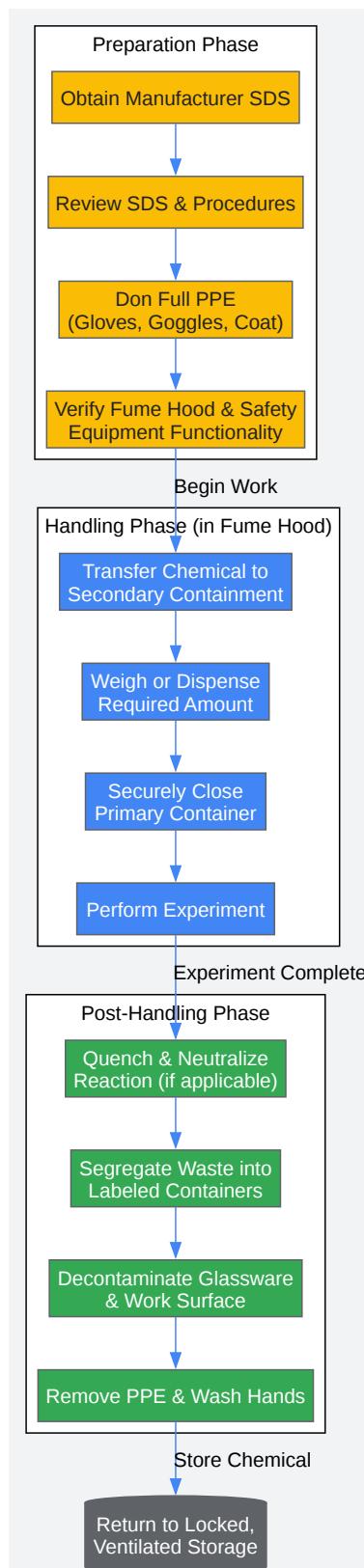
[\[6\]](#)

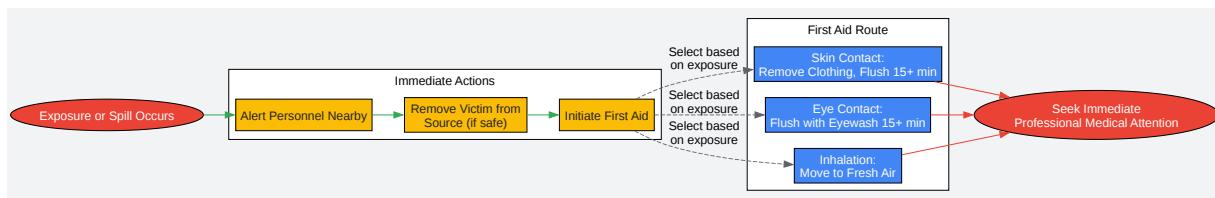
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[\[6\]](#) If the victim is conscious, give two glasses of water to drink.[\[6\]](#) Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[2\]](#)

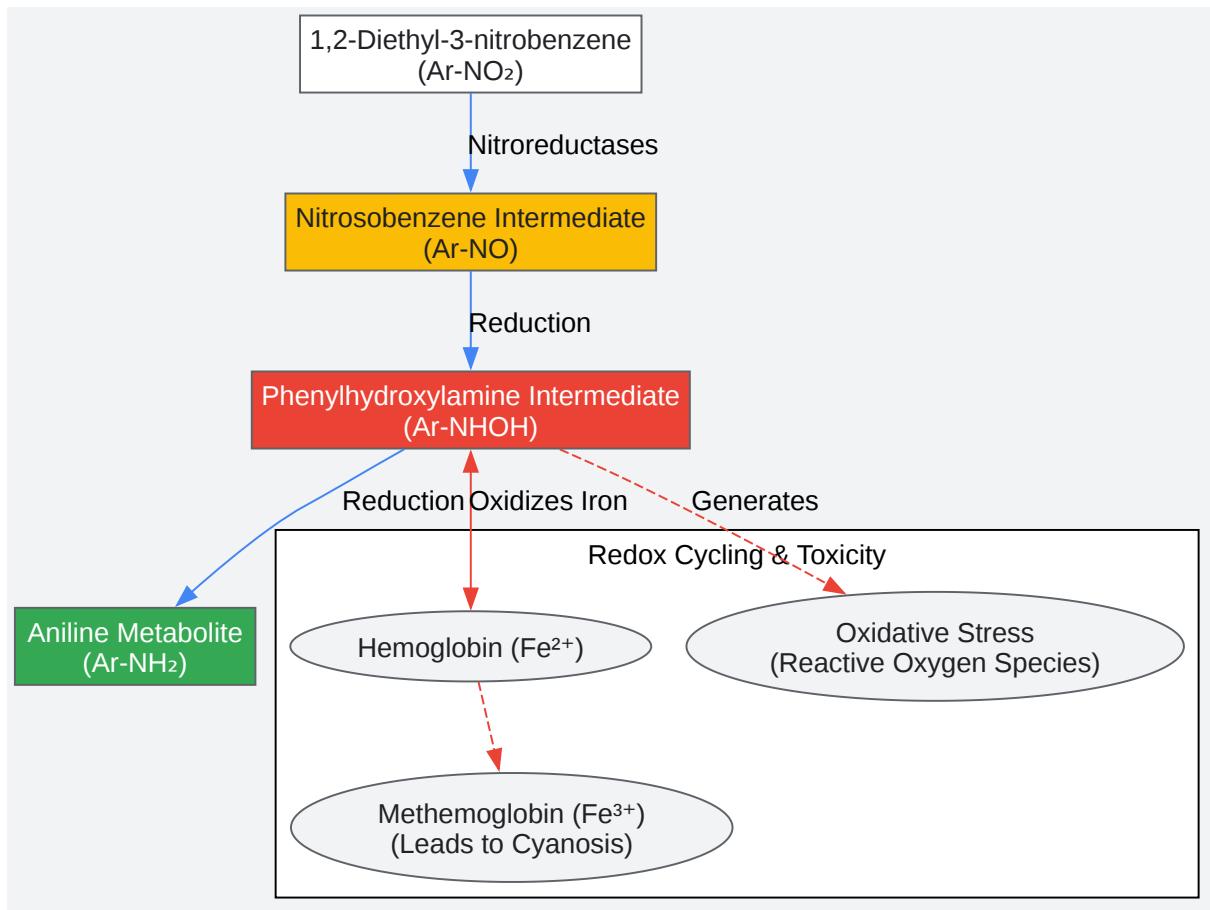
## Visualized Workflows and Pathways

### Laboratory Handling Workflow

The following diagram outlines the standard operating procedure for handling **1,2-Diethyl-3-nitrobenzene** in a research environment.





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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)